

Comprehensive Disposal & Handling Guide: N-Ethyl-N-(2-hydroxy-5-methylphenyl)propanamide[1]

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Compound of Interest

Compound Name:	<i>N-ethyl-N-(2-hydroxy-5-methylphenyl)propanamide</i>
CAS No.:	909361-84-8
Cat. No.:	B183768

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CAS Number: 909361-84-8 Chemical Class: N-Substituted Aromatic Amide / Phenol Derivative
Primary Hazard: Skin Irritant, Aquatic Toxicity (Phenolic)[1]

Part 1: Executive Safety Summary

For Immediate Operational Use

This guide outlines the critical disposal and handling protocols for **N-ethyl-N-(2-hydroxy-5-methylphenyl)propanamide**. As a Senior Application Scientist, I must emphasize that while this compound is often utilized in sensory research (cooling/flavor modulation), its chemical structure—specifically the phenolic moiety—dictates strict waste management protocols to prevent environmental contamination and personnel exposure.[1]

Quick-Reference Physical Data

Property	Specification	Operational Implication
Molecular Formula	C ₁₂ H ₁₇ NO ₂	Organic waste stream compatible.[1]
Molecular Weight	207.27 g/mol	Heavy organic; non-volatile solid at STP.[1]
Solubility	Low in water; High in Ethanol/DMSO	DO NOT attempt aqueous dilution for disposal.[1]
pKa (Phenol)	~10.0	Weakly acidic; incompatible with strong oxidizers.[1]
Waste Code (Rec.)	Non-Halogenated Organic	Segregate from chlorinated solvents.[1]

Part 2: Hazard Identification & Scientific Rationale[1]

To dispose of this chemical safely, you must understand why it is hazardous.[1] The molecule contains two distinct functional groups that drive its disposal logic:[1][2]

- The Phenolic Ring (2-hydroxy-5-methylphenyl):
 - Mechanism of Toxicity: Phenolic compounds are known protoplasmic poisons.[1] They can penetrate the skin and disrupt protein structures.[1] Ecologically, phenols are toxic to aquatic life even at low concentrations.[1]
 - Disposal Implication: This strictly prohibits disposal via sanitary sewer systems.[1] The compound must be destroyed thermally to break the aromatic ring.[1]
- The Amide Linkage (Propanamide):
 - Stability: The amide bond is chemically robust.[1] It resists hydrolysis under neutral conditions, meaning it will persist in the environment if not actively degraded.[1]
 - Disposal Implication: Simple chemical neutralization (acid/base treatment) is inefficient in a laboratory waste setting.[1] High-temperature incineration is the only validated method for complete mineralization.[1]

Part 3: Step-by-Step Disposal Protocols

Protocol A: Solid Waste Disposal (Pure Substance)

Use this protocol for expired raw material or excess solid powder.[1]

- PPE Requirement: Wear nitrile gloves (double-gloved recommended), safety goggles, and a lab coat.[1] Ensure a particulate respirator (N95/P100) is worn if handling open powder outside a fume hood.[1]
- Containment: Transfer the solid material into a wide-mouth high-density polyethylene (HDPE) jar.
 - Note: Do not use glass for primary waste storage if avoidable, to prevent breakage during transport.[1]
- Labeling: Affix a hazardous waste label.
 - Constituents: "N-ethyl-N-(2-hydroxy-5-methylphenyl)propanamide"[1][3][4]
 - Hazard Checkbox: Toxic Irritant[1]
- Segregation: Place the HDPE jar into the Solid Non-Halogenated Organic waste stream.

Protocol B: Liquid Waste Disposal (Reaction Mixtures/Solutions)

Use this protocol for HPLC waste, mother liquors, or dissolved samples.[1]

- Solvent Compatibility Check: Ensure the solvent matrix (e.g., Ethanol, DMSO, Acetonitrile) is compatible with the "Non-Halogenated" stream.[1]
 - Critical: If dissolved in Dichloromethane (DCM) or Chloroform, this MUST go into the Halogenated waste stream.[1]
- Transfer: Pour the solution into the appropriate carboy (usually Red or Yellow safety cans) using a funnel to prevent splashing.

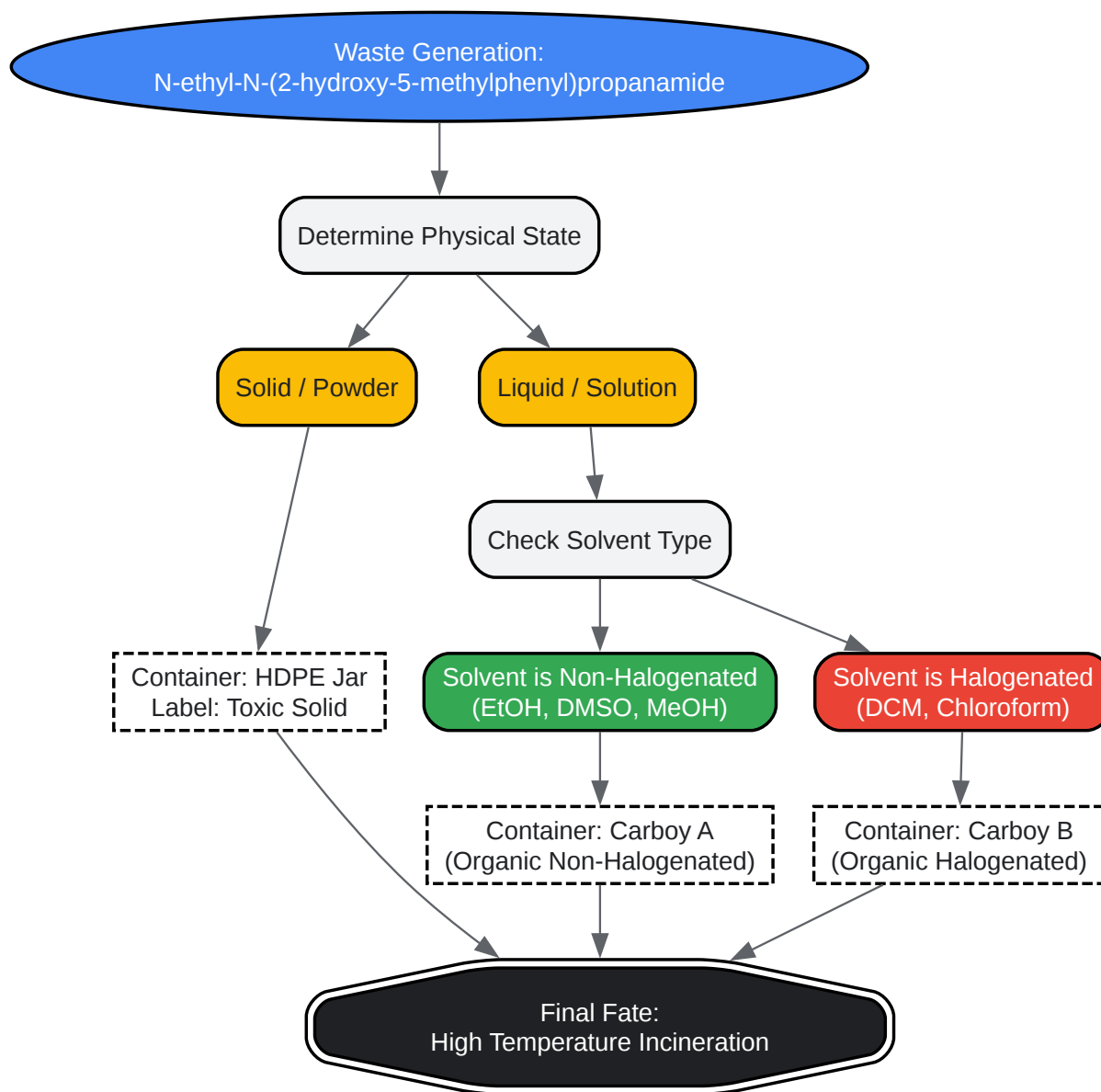
- Rinsing: Rinse the original glassware with a small volume of acetone or ethanol and add the rinsate to the same waste container.[1] Do not rinse with water as the compound is poorly soluble and will precipitate, potentially clogging the waste container opening.[1]

Protocol C: Spill Cleanup (Emergency Response)

- Isolate: Evacuate the immediate area and mark the zone.[1]
- Adsorb:
 - For Solids: Do not sweep dry (generates dust).[1] Cover with a wet paper towel or oil-impregnated sweeping compound, then scoop.[1]
 - For Liquids: Cover with vermiculite or a universal absorbent pad.[1]
- Decontaminate: Scrub the surface with a dilute surfactant (soap) solution followed by an ethanol wipe.[1]
- Disposal: Place all contaminated absorbents and PPE into a heavy-duty plastic bag, seal it, and label it as Hazardous Solid Waste (Debris).

Part 4: Waste Stream Decision Logic (Visualization)

The following diagram illustrates the decision matrix for segregating this specific chemical.



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Figure 1: Operational decision tree for segregating **N-ethyl-N-(2-hydroxy-5-methylphenyl)propanamide** waste streams to ensure compliance with incineration protocols.

Part 5: Storage & Stability Prior to Disposal

Until disposal can be arranged, the compound must be stored correctly to prevent accidental degradation or reaction.[1]

- Temperature: Store at 2–8°C (Refrigerated). While the amide is stable, the phenolic group is susceptible to oxidation over long periods.[1]
- Incompatibility: Keep away from Acid Chlorides and Anhydrides (reacts with the phenol -OH) and Strong Oxidizing Agents (permanganates, nitrates).[1]
- Container: Amber glass or opaque HDPE to protect from light, although UV sensitivity is moderate.[1]

References

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